Application Note: Solid-Phase Peptide Synthesis (SPPS) Protocol for Fmoc-4-Sulfophenylalanine

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Compound of Interest

Compound Name:	*(S)-2-amino-3-(4-sulfophenyl)propanoic acid*
CAS No.:	*84053-08-7*
Cat. No.:	*B3287187*

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Target Audience: Peptide chemists, drug development scientists, and structural biologists. Objective: To provide an authoritative, mechanistically grounded protocol for the incorporation of 4-sulfophenylalanine into synthetic peptides, detailing reagent selection, coupling causality, and analytical troubleshooting.

Mechanistic Rationale & Chemical Causality

The incorporation of 4-sulfophenylalanine (Phe(4-SO_3H)) into synthetic peptides is a highly effective strategy for increasing the aqueous solubility of hydrophobic sequences. Furthermore, it serves as a critical structural motif in the development of analogs for angiotensin II, phytosulfokine, and cyclolinopeptide A.

The C-S vs. O-S Bond: A Critical Distinction

A common pitfall in peptide design is conflating sulfophenylalanine with sulfotyrosine (Tyr(SO_3H)).

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- Sulfotyrosine contains a sulfate ester (O-S bond) that is notoriously acid-labile. It requires specialized, low-temperature cleavage cocktails to prevent desulfation and frequently loses the -SO_3 group during Electrospray Ionization Mass Spectrometry (ESI-MS).

- 4-Sulfophenylalanine possesses a true sulfonic acid with a robust carbon-sulfur (C-S) bond. This renders the moiety completely stable to standard 95% Trifluoroacetic acid (TFA) global cleavage conditions and prevents spontaneous desulfation during mass spectrometry. It is frequently used as a stable, non-hydrolyzable mimic of sulfotyrosine in drug development.

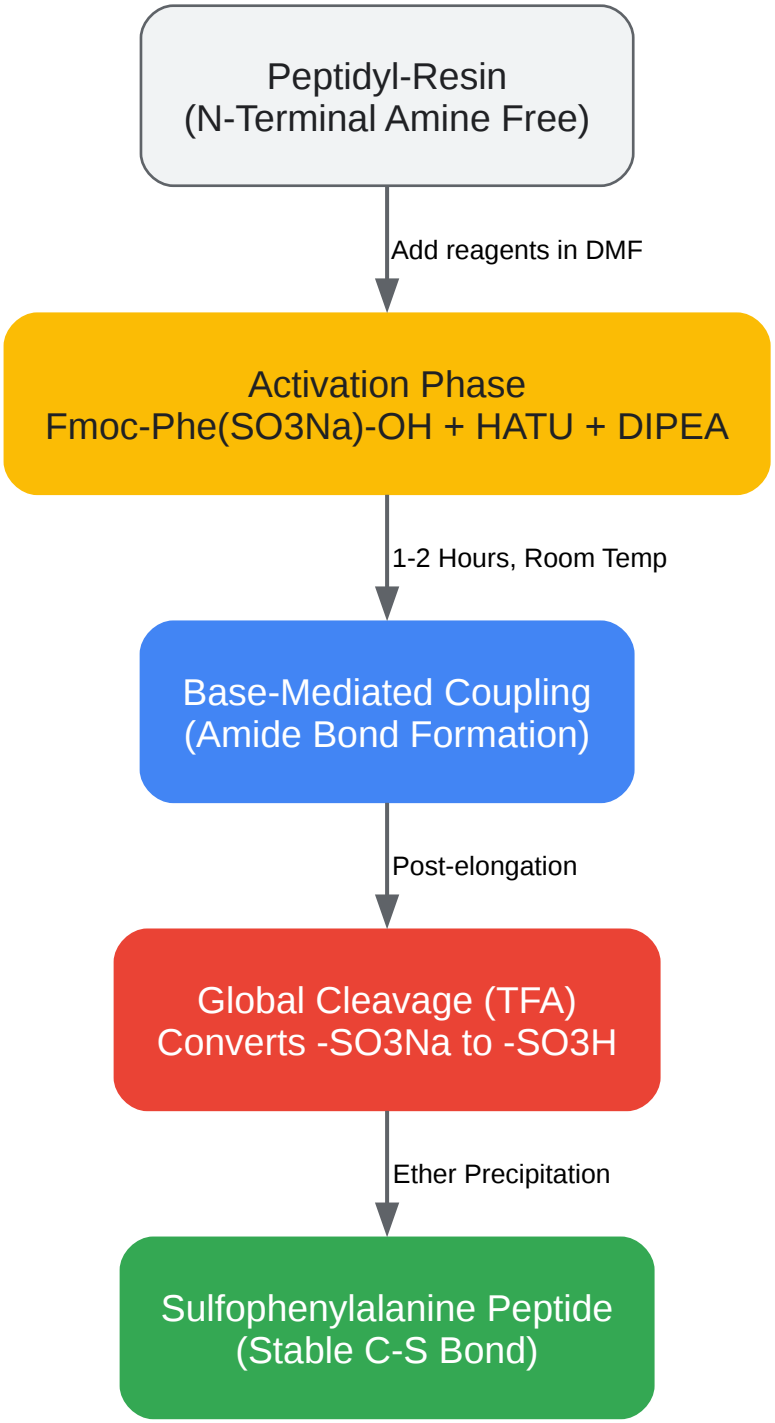
Why Use the Sodium Salt (Fmoc-Phe(SO_3Na)-OH)?

The free sulfonic acid group is strongly acidic (pK_a < 1). If introduced into the SPPS cycle in its free acid form, it would immediately protonate the N-terminal amine of the growing peptide chain and neutralize the basic additives (e.g., DIPEA) required for coupling. This would arrest amide bond formation.

To circumvent this thermodynamic trap, the building block must be utilized as the sodium salt: N-α-Fmoc-4-sulfophenylalanine sodium salt (Fmoc-Phe(SO_3Na)-OH). By pre-neutralizing the sulfonic acid, base-mediated coupling methods (such as HATU/DIPEA or PyBOP/NMM) can efficiently activate the carboxylate without interference[1]. During final TFA cleavage, the sodium salt is converted back into the free sulfonic acid.

Workflow Visualization

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Workflow for Fmoc-Phe(SO3Na)-OH incorporation and subsequent global cleavage.

Quantitative Reagent Parameters

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Because Fmoc-Phe(SO_3Na)-OH is highly polar, it requires sufficient solvent volume to achieve complete dissolution. It is clearly soluble in N,N-Dimethylformamide (DMF) at standard SPPS concentrations (e.g., 0.5 M).

Table 1: Optimized Coupling Stoichiometry (per 1.0 mmol of resin)

Reagent	Equivalents	Amount (mmol)	Function
Resin-bound Peptide	1.0 eq	1.0 mmol	Nucleophile
Fmoc-Phe(SO_3Na)-OH	3.0 eq	3.0 mmol	Amino Acid Building Block
HATU	2.9 eq	2.9 mmol	Primary Coupling Reagent
DIPEA	6.0 eq	6.0 mmol	Base (Maintains basicity & neutralizes SO_3H)
DMF	N/A	~6.0 mL	Solvent (0.5 M relative to AA)

Note: HATU is maintained slightly sub-stoichiometric (2.9 eq) relative to the amino acid (3.0 eq) to prevent capping of the N-terminal amine by unreacted uronium species.

Step-by-Step Experimental Protocol

Phase A: Amino Acid Activation and Coupling

- Resin Preparation: Ensure the peptidyl-resin is fully swollen in DMF for at least 30 minutes. Perform standard Fmoc deprotection (e.g., 20% piperidine in DMF for 2 × 10 min) and wash thoroughly with DMF (5 × 1 min).
- Reagent Dissolution: In a clean, dry vial, weigh out 3.0 eq of Fmoc-Phe(SO_3Na)-OH and 2.9 eq of HATU.
- Solvation: Add DMF to achieve a 0.5 M concentration of the amino acid. Vortex until the powder is completely dissolved. The solution should be clear to slightly yellow.

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- Base Addition (Activation): Add 6.0 eq of N,N-Diisopropylethylamine (DIPEA) to the solution. The mixture will immediately turn a deeper yellow, indicating the formation of the active O-At ester. Allow pre-activation for exactly 1 minute.
- Coupling: Transfer the activated solution to the resin. Agitate gently (via nitrogen bubbling or orbital shaking) at room temperature for 60 to 120 minutes.
- Validation: Drain the reaction mixture and wash the resin with DMF (5 × 1 min). Perform a Kaiser test (Ninhydrin test).
  - Causality Check: If the resin beads remain blue (indicating incomplete coupling), do not re-deprotect. Perform a double coupling using 3.0 eq of Fmoc-Phe(SO_3Na)-OH, but switch the coupling reagent to PyBOP (2.9 eq) and N-Methylmorpholine (NMM, 6.0 eq) to alter the activation kinetics[1].

Phase B: Global Cleavage and Deprotection

Because the C-S bond of sulfophenylalanine is highly stable, specialized cleavage cocktails are unnecessary. A standard modified Reagent K or simple TFA/Water/TIS cocktail is sufficient.

Table 2: Standard Cleavage Cocktail Formulation

Component	Volume %	Purpose
TFA	95%	Global cleavage and conversion of -SO_3Na to -SO_3H
Triisopropylsilane (TIS)	2.5%	Cation scavenger (protects aromatic rings)
Ultrapure Water	2.5%	Quenches reactive carbocations

- Cleavage: Add 10 mL of the cleavage cocktail per gram of dry resin. Agitate for 2 hours at room temperature.

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- Filtration: Filter the cleavage solution into a centrifuge tube. Wash the resin beads with an additional 2 mL of neat TFA and combine the filtrates.
- Evaporation: Concentrate the TFA solution under a gentle stream of nitrogen to approximately 20% of its original volume.
- Precipitation: Add 10 volumes of ice-cold diethyl ether to precipitate the peptide.
    - Expert Insight: Peptides containing free sulfonic acids are exceptionally hydrophilic. They may form a gel or an oil rather than a distinct solid precipitate in ether. If an oil forms, centrifuge at 4000 rpm for 5 minutes, decant the ether, and triturate the oil twice more with fresh ice-cold ether to force solidification.

Analytical and Troubleshooting Considerations

- HPLC Behavior: The introduction of the highly polar -SO_3H group will cause the peptide to elute significantly earlier on a standard C18 reverse-phase column compared to its non-sulfated phenylalanine counterpart. Ensure your gradient starts at a low organic percentage (e.g., 2% to 5% Acetonitrile).
- Mass Spectrometry (MS): Unlike sulfotyrosine, sulfophenylalanine will not show a -80 Da (loss of SO_3) fragmentation peak under standard ESI-MS conditions. The mass will reflect the exact addition of the sulfonic acid (+80 Da relative to Phe). Negative ion mode often provides superior signal-to-noise ratios for sulfated peptides due to the inherent negative charge of the sulfonate group.

References

- Sigma-Aldrich Japan. "NEW Derivatives for Fmoc SPPS: Introduction of 4-sulfo-phenylalanine." Novabiochem Letters.[1] URL: [Link]

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Sources

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